

Ethacizine hydrochloride solubility in DMSO and other organic solvents

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Compound of Interest

Compound Name: Ethacizine hydrochloride

Cat. No.: B1622652

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Ethacizine Hydrochloride Solubility: A Technical Support Resource

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility of **ethacizine hydrochloride** in DMSO and other organic solvents. The following sections offer troubleshooting advice, frequently asked questions, and detailed experimental protocols to address common challenges encountered during research.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **ethacizine hydrochloride** in DMSO?

A1: **Ethacizine hydrochloride** exhibits high solubility in dimethyl sulfoxide (DMSO). Published data indicates a solubility range of 80 mg/mL to 100 mg/mL.^{[1][2][3]} To achieve this concentration, sonication or gentle warming may be necessary to facilitate dissolution.^{[1][3]}

Q2: Is **ethacizine hydrochloride** soluble in water?

A2: The aqueous solubility of **ethacizine hydrochloride** is low. One source indicates a water solubility of approximately 0.00945 mg/mL.^[4] The hydrochloride salt form is specifically designed to enhance its water solubility compared to the free base.^[5]

Q3: What is the recommended solvent for preparing stock solutions of **ethacizine hydrochloride**?

A3: Due to its high solubility, DMSO is the recommended solvent for preparing concentrated stock solutions of **ethacizine hydrochloride**.

Q4: Are there any tips for preparing a stock solution of **ethacizine hydrochloride** in DMSO?

A4: Yes, for optimal results, consider the following:

- Use a fresh, unopened bottle of DMSO, as it is hygroscopic and absorbed water can affect solubility.
- If the compound does not dissolve readily, sonication or warming the solution to 37°C can aid dissolution.
- Once dissolved, it is best practice to prepare single-use aliquots and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles, which can degrade the compound.

Q5: What is the stability of **ethacizine hydrochloride** in DMSO?

A5: Stock solutions of **ethacizine hydrochloride** in DMSO are stable for up to 6 months when stored at -80°C and for 1 month at -20°C.^[2]

Q6: How can I prepare **ethacizine hydrochloride** for in vivo studies?

A6: For in vivo administration, a co-solvent system is often required. A common formulation involves initially dissolving **ethacizine hydrochloride** in a small amount of DMSO (e.g., 10%) and then diluting it with other vehicles such as PEG300 (e.g., 40%), Tween 80 (e.g., 5%), and saline (e.g., 45%).^[1] Another option includes using a combination of 10% DMSO with 90% corn oil.^[2]

Solubility Data

Solvent	Reported Solubility	Molar Concentration (approx.)	Notes
DMSO	80 - 100 mg/mL[1][2][3]	~177 - 222 mM	Sonication or gentle heating may be required.
Water	0.00945 mg/mL[4]	~0.021 mM	Low solubility.
Ethanol	Data not readily available	-	Experimental determination is recommended.
Methanol	Data not readily available	-	Experimental determination is recommended.
Acetonitrile	Data not readily available	-	Experimental determination is recommended.
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	≥ 2.5 mg/mL[2]	≥ 5.56 mM	A common formulation for in vivo studies.
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL[2]	≥ 5.56 mM	An alternative formulation for in vivo studies.

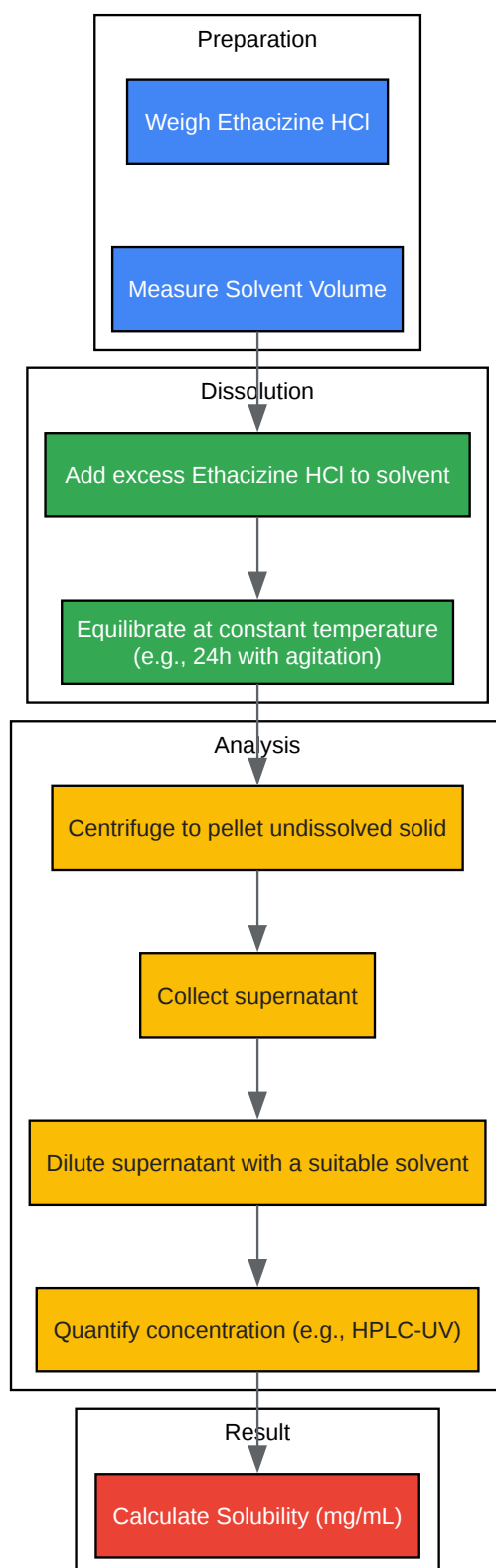
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve in DMSO at the desired concentration.	<ul style="list-style-type: none">- The concentration exceeds the solubility limit.- The DMSO has absorbed water.- Insufficient agitation.	<ul style="list-style-type: none">- Try a lower concentration.- Use a fresh, unopened bottle of anhydrous DMSO.- Apply sonication or gentle warming (up to 37°C). Vortex the solution thoroughly.
Precipitation occurs when diluting a DMSO stock solution with an aqueous buffer.	<ul style="list-style-type: none">- The final concentration of the compound in the aqueous buffer is above its solubility limit.- The percentage of DMSO in the final solution is too low to maintain solubility.	<ul style="list-style-type: none">- Increase the final concentration of DMSO in the aqueous solution (though be mindful of its potential effects in biological assays).- Consider using a co-solvent system (e.g., with PEG300 or Tween 80) for the final dilution.
Inconsistent results in biological assays.	<ul style="list-style-type: none">- Degradation of the compound due to improper storage or repeated freeze-thaw cycles.- Incomplete dissolution of the compound.	<ul style="list-style-type: none">- Prepare single-use aliquots of the stock solution and store them at -20°C or -80°C.- Ensure the compound is fully dissolved before use by visual inspection and, if necessary, brief sonication.

Experimental Protocols & Visualizations

Experimental Workflow for Solubility Determination

The following protocol outlines a general method for determining the solubility of **ethacizine hydrochloride** in a given organic solvent.

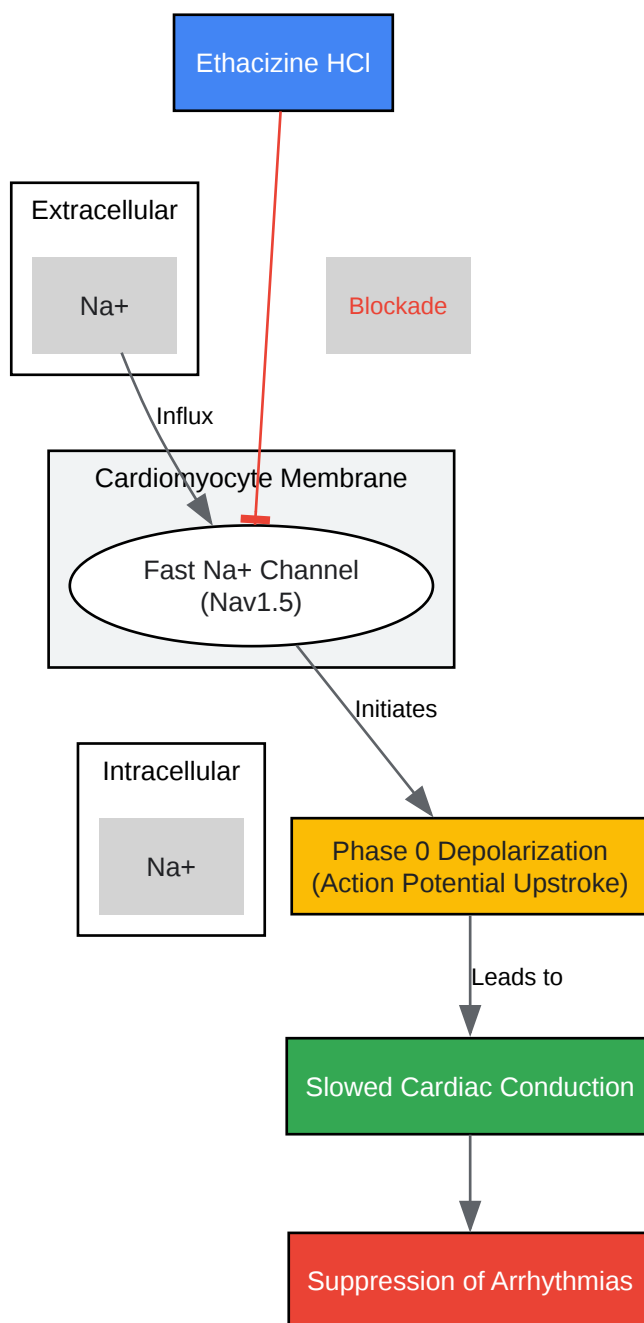


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Caption: Workflow for determining the solubility of Ethacizine HCl.

Signaling Pathway of Ethacizine

Ethacizine is a Class Ic antiarrhythmic agent. Its primary mechanism of action is the blockade of fast sodium channels (Nav1.5) in cardiomyocytes.



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Caption: Mechanism of action of Ethacizine HCl as a sodium channel blocker.

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